

# Application Note: Preparation of CCT-251921 Stock Solution in DMSO

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## Compound of Interest

Compound Name: CCT-251921

Cat. No.: B606554

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of **CCT-251921** in Dimethyl Sulfoxide (DMSO). **CCT-251921** is a potent and selective small-molecule inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and CDK19.<sup>[1][2][3]</sup> Adherence to this protocol is crucial for ensuring the stability, and consistent performance of the compound in downstream experimental assays.

## Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **CCT-251921**.

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>23</sub> ClN <sub>6</sub> O[1][4]
Molecular Weight	410.9 g/mol [4][5]
Appearance	White to off-white solid[4]
Purity	>98%[1]
Solubility in DMSO	Up to 25 mg/mL (60.84 mM)[4]. Another source suggests 15 mg/mL (36.51 mM)[5].
Storage (Powder)	-20°C for up to 3 years.[5]
Storage (Stock Solution)	Aliquoted at -80°C for up to 2 years or -20°C for up to 1 year.[4] Avoid repeated freeze-thaw cycles.[4]

## Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **CCT-251921** in DMSO.

### 2.1 Materials and Equipment

- **CCT-251921** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), biotechnology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettors and sterile pipette tips
- Vortex mixer
- Water bath or heat block capable of reaching 60°C
- Sonicator (optional, but recommended)[5]

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

## 2.2 Safety Precautions

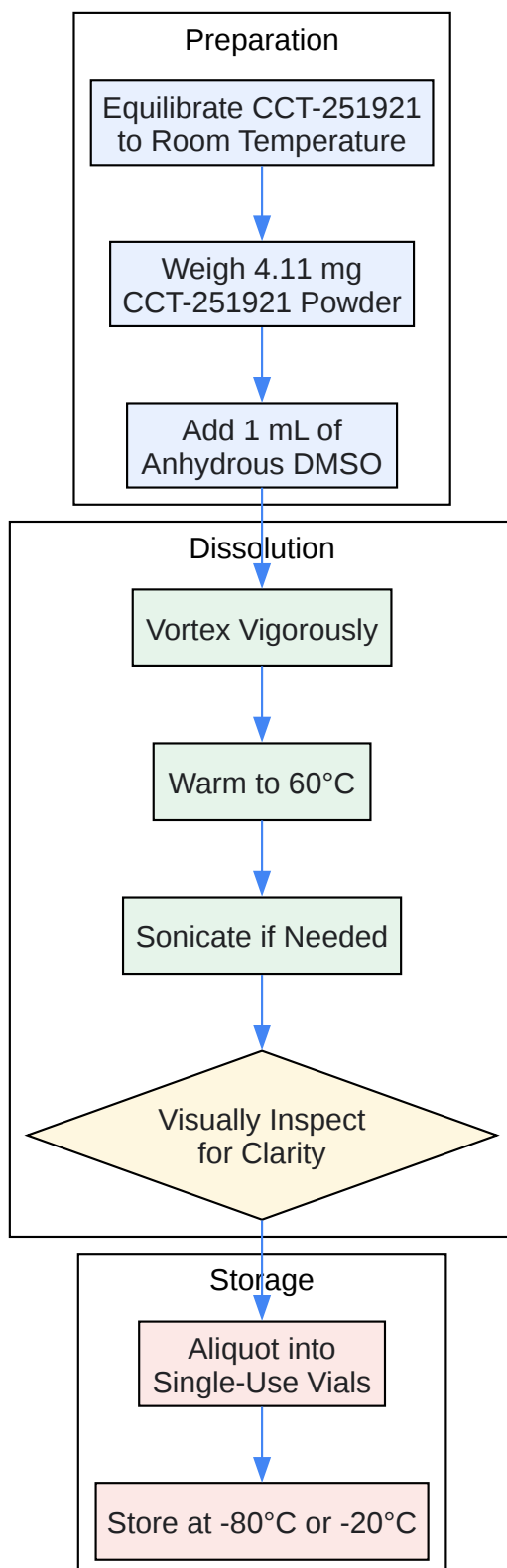
- **CCT-251921** is a bioactive molecule. Handle with care and use appropriate PPE.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent and can facilitate the absorption of chemicals through the skin. Avoid direct contact.

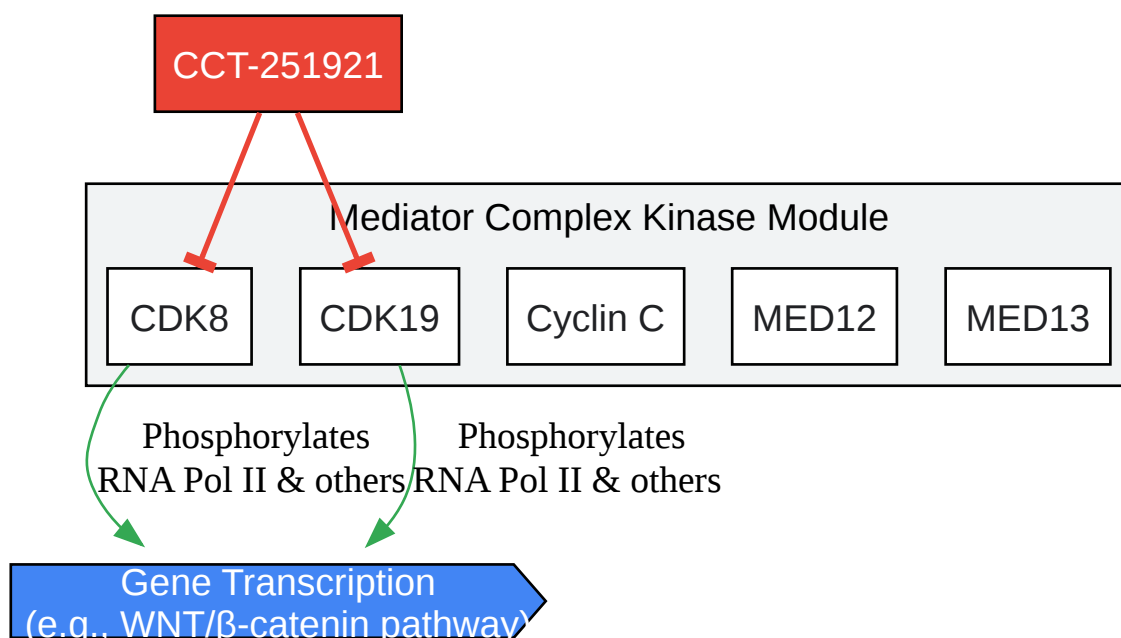
## 2.3 Step-by-Step Procedure

- Equilibration: Allow the vial of **CCT-251921** powder to reach room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of **CCT-251921** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.11 mg of **CCT-251921**.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - Example:  $\text{Mass} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 410.9 \text{ g/mol} \times 1000 \text{ mg/g} = 4.109 \text{ mg}$
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the tube containing the **CCT-251921** powder. For the example above, add 1 mL of DMSO.
  - Note: The use of newly opened DMSO is important as hygroscopic (water-absorbed) DMSO can significantly impact the solubility of the product.[\[4\]](#)
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - To achieve full solubility, especially at higher concentrations, gentle warming and sonication are recommended.[\[4\]](#)[\[5\]](#)

- Warm the solution to 60°C in a water bath or on a heat block for a few minutes.[\[4\]](#)
- If a precipitate is still visible, sonicate the tube for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
  - To avoid degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile cryovials.[\[4\]](#)
  - Label each aliquot clearly with the compound name, concentration, date, and solvent.
  - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[4\]](#)

## Visualizations





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